

Cyclopropylboronic Acid: A Technical Guide to Solubility and Stability

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Compound of Interest		
Compound Name:	Cyclopropylboronic acid	
Cat. No.:	B131927	Get Quote

Cyclopropylboronic acid is a versatile reagent in modern organic synthesis, prized for its role in introducing the cyclopropyl moiety into a wide range of molecules, particularly in the pharmaceutical and agrochemical industries. Its utility in Suzuki-Miyaura cross-coupling reactions has made it an indispensable tool for medicinal chemists. However, to ensure reproducible and optimal results in drug development and process scale-up, a thorough understanding of its physical and chemical properties, specifically its solubility and stability, is paramount.

This technical guide provides a comprehensive overview of the available solubility and stability data for **cyclopropylboronic acid**, complete with experimental protocols and graphical representations to aid researchers and drug development professionals in its effective handling, storage, and application.

Physical and Chemical Properties



Property	Value	Source
Molecular Formula	C ₃ H ₇ BO ₂	[1]
Molecular Weight	85.90 g/mol	[2]
Appearance	White to off-white crystalline powder	[2]
Melting Point	90-95 °C	[2]
рКа	~10.49	[2]

Solubility Data

The solubility of **cyclopropylboronic acid** is a critical parameter for its use in various reaction media. While comprehensive data across a wide range of solvents is not readily available in published literature, this section summarizes the existing information and provides a general protocol for solubility determination.

Solvent	Solubility	Notes
Water	Sparingly soluble[1]	Calculated values of 42.3 mg/mL and 48.3 mg/mL have been reported, suggesting it is very soluble[3]. Experimental verification is recommended.
Dimethyl Sulfoxide (DMSO)	Soluble	[2]
Methanol	~3 mg/mL	Based on supplier technical information (0.1g in 30 mL).

Experimental Protocol: Determination of Solubility by the Dynamic (Synthetic) Method

A common and reliable method for determining the solubility of boronic acids in organic solvents is the dynamic, or synthetic, method. This technique involves visually or instrumentally

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monitoring the dissolution of a solid in a liquid as the temperature is changed in a controlled manner.

Principle: A mixture of the boronic acid and the solvent of a known composition is heated at a slow, constant rate with vigorous stirring. The temperature at which the last solid particles disappear, resulting in a clear solution, is recorded as the equilibrium solubility temperature for that specific composition.

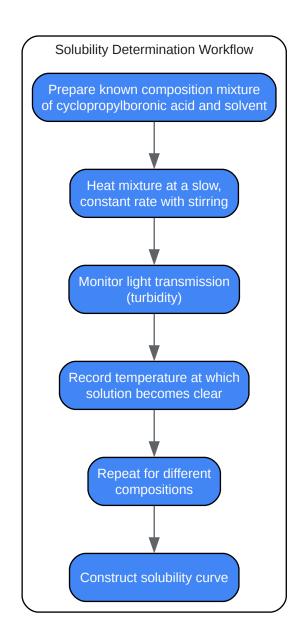
Apparatus:

- Jacketed glass vessel
- Heating/cooling circulator
- Calibrated temperature probe
- Magnetic stirrer and stir bar
- Light source and detector (luminance probe) to monitor turbidity

Procedure:

- Sample Preparation: Accurately weigh the cyclopropylboronic acid and the chosen organic solvent into the jacketed glass vessel.
- Heating and Stirring: Heat the biphasic mixture at a slow, constant rate (e.g., 0.3 K/h) while stirring vigorously to maintain a uniform suspension.
- Equilibrium Point Determination: Continuously monitor the light transmission through the sample. The temperature at which the turbidity completely disappears and the light transmission reaches a stable maximum is the solid-liquid equilibrium point for that composition.
- Data Collection: Repeat the procedure for various compositions to construct a solubility curve (mole fraction vs. temperature) for cyclopropylboronic acid in the specific solvent.





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Experimental workflow for determining solubility.

Stability Data

Cyclopropylboronic acid is generally stable under recommended storage conditions, though it is sensitive to moisture.[4] The primary degradation pathways for boronic acids are protodeboronation and oxidation.

Key Stability Information:



- Storage Conditions: It is recommended to store **cyclopropylboronic acid** at -20°C to maintain its stability.[2] It should be stored in a cool, dry, and well-ventilated area, away from moisture, heat, and direct sunlight.
- Moisture Sensitivity: The compound is moisture-sensitive.[4]
- Incompatibilities: It is incompatible with strong oxidizing agents.
- Protodeboronation: **Cyclopropylboronic acid** undergoes very slow protodeboronation. Studies have shown that it has a half-life of over one week at pH 12 and 70°C, indicating significant stability against this degradation pathway under these conditions.[5][6]
- Oxidation: Like other boronic acids, it can be oxidized to form the corresponding alcohol (cyclopropanol) and boric acid.
- Trimerization: In the solid state or under anhydrous conditions, boronic acids can undergo dehydration to form cyclic trimers known as boroxines. This is often a reversible process.

Experimental Protocol: General Stability Study

A stability study for **cyclopropylboronic acid** can be designed based on established guidelines for active pharmaceutical ingredients.

Objective: To evaluate the stability of **cyclopropylboronic acid** under various environmental conditions over time.

Materials and Methods:

- Sample: Cyclopropylboronic acid from a well-characterized batch.
- Storage Conditions:
 - Long-term: 25°C ± 2°C / 60% RH ± 5% RH
 - Accelerated: 40°C ± 2°C / 75% RH ± 5% RH
 - Refrigerated: 5°C ± 3°C







Frozen: -20°C ± 5°C

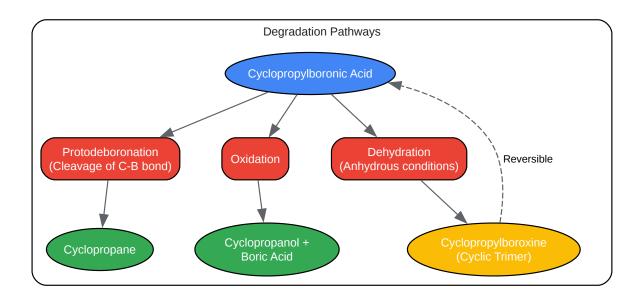
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- Analytical Method: A stability-indicating method, such as High-Performance Liquid
 Chromatography (HPLC) with UV detection, should be developed and validated to separate
 and quantify cyclopropylboronic acid and its potential degradation products. Nuclear
 Magnetic Resonance (NMR) spectroscopy can also be used to monitor for structural
 changes.
- Testing Intervals: Samples should be pulled and analyzed at predetermined time points (e.g., 0, 3, 6, 9, 12, 18, 24, and 36 months for long-term studies).

Procedure:

- Place samples of cyclopropylboronic acid in containers that mimic the proposed storage and shipping containers.
- Store the samples under the defined long-term, accelerated, and other relevant storage conditions.
- At each time point, withdraw samples and analyze them for appearance, assay (purity), and degradation products using the validated analytical method.
- Compile the data to establish a stability profile and determine the retest period or shelf life.





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Potential degradation pathways for cyclopropylboronic acid.

Conclusion

This technical guide provides a summary of the currently available data on the solubility and stability of **cyclopropylboronic acid**. While some quantitative data exists, particularly regarding its stability towards protodeboronation, there is a clear need for more comprehensive experimental studies to determine its solubility in a wider range of organic solvents and to resolve the conflicting reports on its aqueous solubility. The provided experimental protocols offer a starting point for researchers to generate this critical data in their own laboratories. A thorough understanding and application of this knowledge will undoubtedly lead to more robust and reproducible synthetic procedures, ultimately accelerating drug discovery and development programs that utilize this valuable chemical entity.

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